

Relationship between benzyl eugenol, eugenol, and isoeugenol

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Compound of Interest

Compound Name: *Benzyl eugenol*

Cat. No.: *B1266381*

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An In-depth Technical Guide on the Relationship Between **Benzyl Eugenol**, Eugenol, and Isoeugenol

Audience: Researchers, scientists, and drug development professionals.

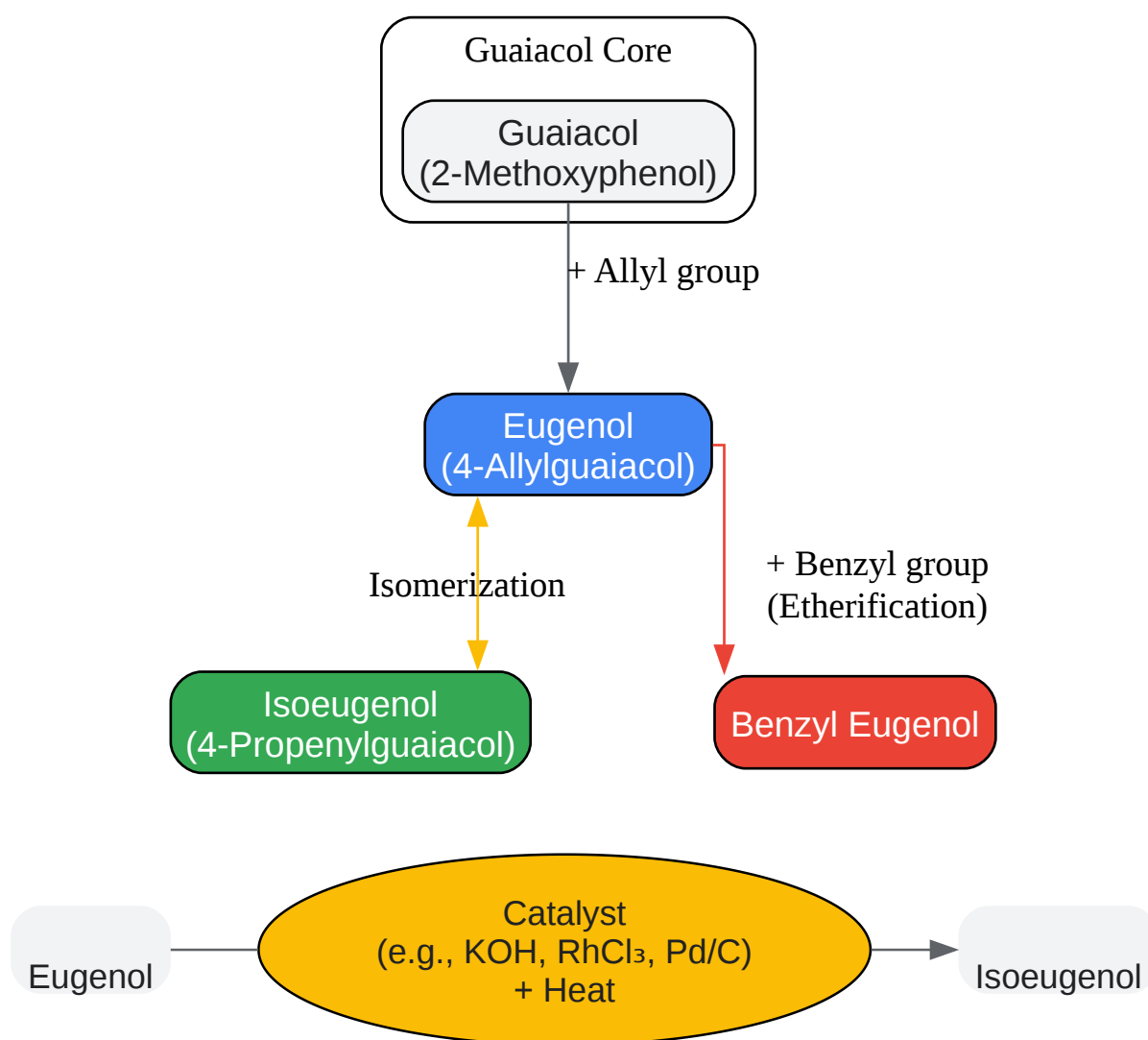
Introduction

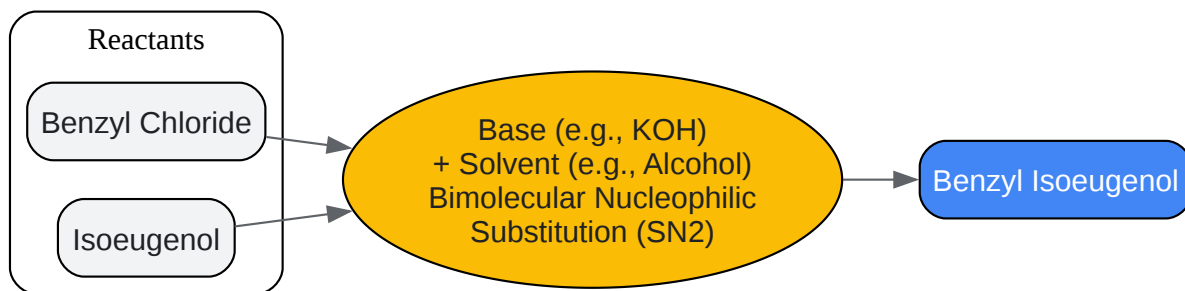
Eugenol, a principal component of clove oil, is a well-documented phenolic compound with a wide array of biological activities, including antimicrobial, anti-inflammatory, antioxidant, and analgesic properties.[1][2][3][4][5] Its structural isomer, isoeugenol, and a synthetic derivative, **benzyl eugenol**, are closely related compounds, each with unique properties and applications spanning the fragrance, flavor, and pharmaceutical industries.[6][7][8] Understanding the nuanced relationships between their chemical structures, synthetic pathways, and biological activities is crucial for leveraging these molecules in research and development.

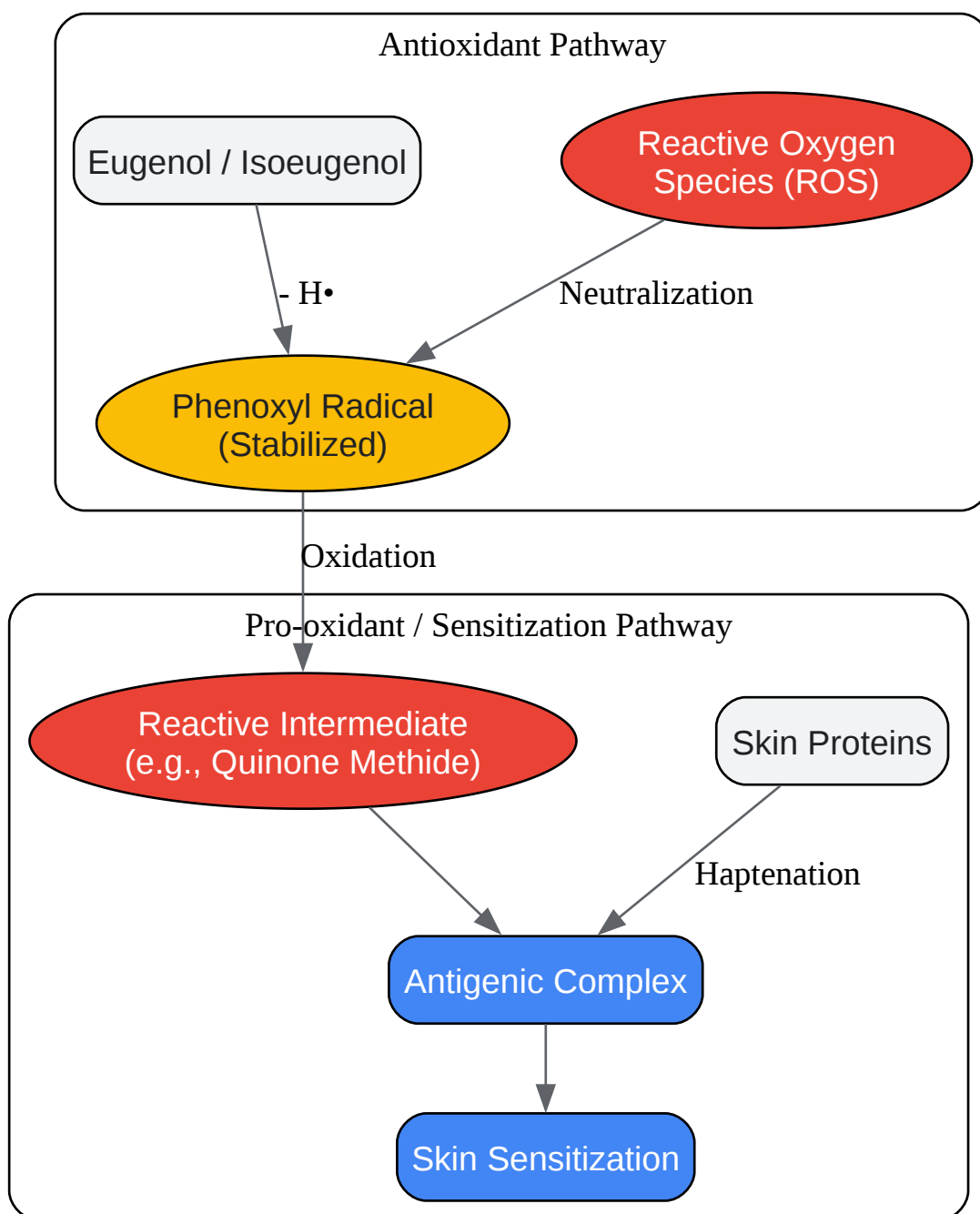
This technical guide provides a comprehensive analysis of the chemical interconversion pathways connecting eugenol and isoeugenol, the synthesis of their benzyl ether derivatives, and a comparative evaluation of their physicochemical and biological properties. Detailed experimental protocols and structured data tables are provided to support further investigation and application by the scientific community.

Chemical Structures and Physicochemical Properties

Eugenol and isoeugenol are structural isomers, differing only in the position of the carbon-carbon double bond in the C3 side chain attached to the guaiacol (2-methoxyphenol) core.[8] Eugenol possesses an allyl group (prop-2-enyl), while isoeugenol has a propenyl group (prop-1-enyl), which is conjugated with the benzene ring.[9] **Benzyl eugenol** is the benzyl ether derivative of eugenol, formed by replacing the hydrogen of the phenolic hydroxyl group with a benzyl group.[6]







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